

trans-3-(3-Pyridyl)acrylic acid pH adjustment crystal formation

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Compound Focus: trans-3-(3-Pyridyl)acrylic acid

CAS No.: 19337-97-4

Cat. No.: S1533719

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Chemical Identity & Key Properties

The table below summarizes the core identifiers and physical characteristics of **trans-3-(3-Pyridyl)acrylic acid** [1] [2] [3].

Property	Value / Description
IUPAC Name	(E)-3-pyridin-3-ylprop-2-enoic acid [2]
CAS Number	19337-97-4 [1] [2] [3]
Molecular Formula	C ₈ H ₇ NO ₂ [1] [2]
Molar Mass	149.15 g/mol [2] [3]
Appearance	Solid [1] [3]
Melting Point	232 - 235 °C (decomposes) [1] [3]
Quality	≥99% [1] [2] [3]

Property	Value / Description
Safety (GHS)	Causes skin irritation and serious eye irritation. May cause respiratory irritation [2].

Troubleshooting Common Experimental Issues

Here are solutions to some frequently encountered problems when working with this compound.

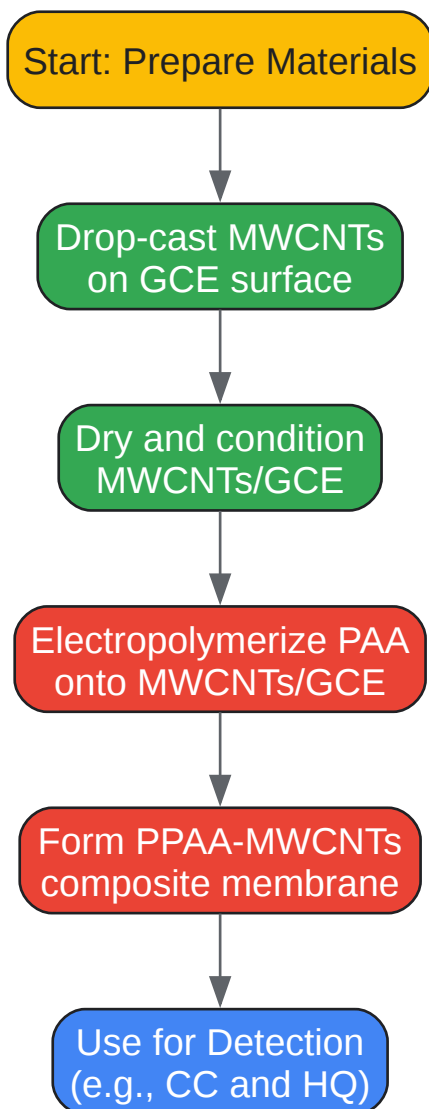
Issue	Possible Cause	Solution
Poor Solubility	The carboxylic acid group may be protonated in acidic conditions, reducing water solubility.	Adjust the pH of the solution towards basic conditions (e.g., using NaOH) to deprotonate the acid and form a water-soluble carboxylate salt [4].
Difficulty Forming Crystals	Rapid precipitation from a supersaturated solution leads to amorphous solids.	Slow Evaporation: Recrystallize by slowly evaporating the solvent, such as water, to allow for an ordered crystal lattice to form [5].
Low Adhesion/Stability of Electrode Films	Unfunctionalized carbon nanotubes (MWCNTs) in composite films can aggregate and detach easily [4].	Use Functionalized MWCNTs: Employ carboxylated multi-walled carbon nanotubes (MWCNTs-COOH) for better dispersion and integration. Electropolymerization: Form a stable, conductive polymer composite (PPAA-MWCNTs) on the electrode surface via electropolymerization [4].

Detailed Experimental Protocol

This section provides a detailed methodology for creating a Poly(**trans-3-(3-Pyridyl)acrylic Acid**)/Multi-Walled Carbon Nanotubes (PPAA-MWCNTs) membrane on a glassy carbon electrode (GCE), based on a published application [4].

Workflow Overview

The diagram below outlines the key steps for fabricating the PPAA-MWCNTs modified electrode.



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Materials and Steps

- **Modify Electrode with MWCNTs:** Prepare a homogeneous dispersion of carboxylated multi-walled carbon nanotubes (MWCNTs-COOH). Using the **drop-casting method**, coat this dispersion onto the surface of a clean, polished glassy carbon electrode (GCE). Allow the solvent to evaporate to form a stable MWCNTs/GCE [4].
- **Electropolymerization:** Immerse the MWCNTs/GCE in an aqueous solution containing the monomer **trans-3-(3-pyridyl)acrylic acid (PAA)**. Use **cyclic voltammetry** to electropolymerize the

PAA onto the MWCNTs/GCE surface. This process forms a robust, conductive polymer composite membrane, designated as PPAA-MWCNTs/GCE [4].

- **Application in Detection:** The fabricated PPAA-MWCNTs/GCE can be used for the simultaneous electrochemical detection of isomers like catechol (CC) and hydroquinone (HQ) using techniques such as differential pulse voltammetry [4].

Frequently Asked Questions

What makes trans-3-(3-Pyridyl)acrylic acid a useful ligand in coordination chemistry? It is a **bifunctional ligand** featuring both "hard" (carboxylate oxygen) and "soft" (pyridyl nitrogen) coordination sites. This versatility allows it to connect with a wide range of metal ions (e.g., both d- and f-block metals) to construct heterometallic coordination polymers and complexes, which can exhibit properties like luminescence [1] [3].

How does the PPAA-MWCNTs composite membrane improve electrochemical sensing? The membrane creates a synergistic effect. The **MWCNTs** provide a high surface area and excellent electrical conductivity, enhancing the electron transfer rate. The electropolymerized **PPAA** film offers a stable matrix that firmly holds the MWCNTs, provides abundant active sites, and improves the selectivity, especially for simultaneously detecting structurally similar molecules like catechol and hydroquinone [4].

What is the solid-state photoreactivity of this compound? In its crystalline form, **trans-3-(3-Pyridyl)acrylic acid** can undergo a [2+2]-**photocycloaddition** reaction when exposed to UV light. This reaction leads to the formation of a head-to-head photodimer, a process controlled by its crystal packing and hydrogen-bonded network [6] [7].

Key Technical Notes

- **Synergistic Effect:** The enhanced performance of the PPAA-MWCNTs sensor is attributed to the synergy between the components: MWCNTs provide conductivity and surface area, while the PPAA polymer film offers stability and electrocatalytic activity [4].
- **Handling and Storage:** The compound is a combustible solid and should be stored at ambient temperatures. Use appropriate personal protective equipment, including gloves, eye protection, and a dust mask [1] [2].

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